

# 2-Chloro-6-methoxypyridine chemical structure and IUPAC name

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## Compound of Interest

Compound Name: 2-Chloro-6-methoxypyridine

Cat. No.: B123196

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An In-depth Technical Guide to **2-Chloro-6-methoxypyridine**

## Chemical Identity and Structure

**2-Chloro-6-methoxypyridine** is a versatile heterocyclic compound widely utilized as a key intermediate in the synthesis of pharmaceuticals and agrochemicals.<sup>[1]</sup> Its structure features a pyridine ring substituted with a chloro group at position 2 and a methoxy group at position 6, which enhances its reactivity for various organic transformations.<sup>[1]</sup>

- IUPAC Name: **2-chloro-6-methoxypyridine**<sup>[2]</sup>
- Chemical Formula: C<sub>6</sub>H<sub>6</sub>CINO<sup>[2]</sup><sup>[3]</sup>
- Molecular Weight: 143.57 g/mol <sup>[2]</sup><sup>[3]</sup><sup>[4]</sup>
- CAS Registry Number: 17228-64-7<sup>[2]</sup><sup>[3]</sup>
- Synonyms: 6-Chloro-2-methoxypyridine, 2-Methoxy-6-chloropyridine<sup>[2]</sup><sup>[3]</sup>

Chemical Structure:

SMILES: COC1=NC(=CC=C1)Cl<sup>[2]</sup> InChI Key: VAVGOGHLNAJECDF-UHFFFAOYSA-N<sup>[2]</sup><sup>[3]</sup>

## Physicochemical Properties

The physical and chemical properties of **2-Chloro-6-methoxypyridine** are summarized in the table below. This data is essential for its handling, storage, and application in experimental settings.

Property	Value	Reference(s)
Appearance	Clear colorless to light yellow liquid	[5]
Boiling Point	185-186 °C (at 760 mmHg)	[5][6]
Density	1.207 g/mL at 25 °C	[5][6]
Refractive Index	n <sub>20/D</sub> 1.528	[5][6]
Flash Point	76 °C (169 °F) - closed cup	[4][5]
Storage Temperature	Room Temperature, under inert atmosphere	[5]

## Spectroscopic Data

Spectroscopic analysis is crucial for the identification and characterization of **2-Chloro-6-methoxypyridine**. The following table summarizes the types of spectral data available for this compound.

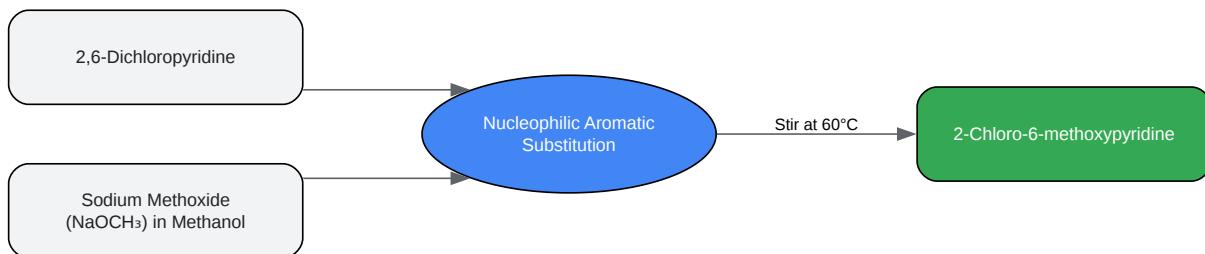
Technique	Description	Reference(s)
<sup>1</sup> H NMR	Proton Nuclear Magnetic Resonance data is available for structural confirmation.	[7]
<sup>13</sup> C NMR	Carbon-13 Nuclear Magnetic Resonance data is available.	[7]
Mass Spectrometry	Electron Ionization (EI) mass spectrum data is available.	[2][3]
Infrared (IR) Spectroscopy	FTIR and ATR-IR spectra have been recorded and analyzed.	[2]
Raman Spectroscopy	FT-Raman spectra have been recorded in the range of 3700-100 cm <sup>-1</sup> .	
UV-Visible Spectroscopy	The ultraviolet absorption spectrum has been studied in the vapor state and in solutions.	

## Synthesis and Reactivity

**2-Chloro-6-methoxypyridine** is a valuable building block due to the reactivity of its chloro and methoxy substituents. The chloro group is an excellent leaving group, making it a suitable substrate for various palladium-catalyzed cross-coupling reactions, such as Suzuki and Negishi couplings, when further functionalized (e.g., with a nitro group).[8]

## Logical Workflow for Synthesis

The following diagram illustrates a common synthetic route to **2-Chloro-6-methoxypyridine**.



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Caption: Synthetic pathway for **2-Chloro-6-methoxypyridine**.

## Experimental Protocols

### Protocol 1: Synthesis from 2,6-Dichloropyridine[5]

This protocol details the synthesis of **2-Chloro-6-methoxypyridine** via a nucleophilic aromatic substitution reaction.

- Preparation: To a stirred solution of 2,6-dichloropyridine (68.9 g, 466 mmol) in methanol (500 mL), slowly add sodium methanolate (100 g, 1.86 mol) at room temperature.
- Reaction: Stir the reaction mixture continuously at 60°C for 24 hours.
- Monitoring: Monitor the reaction progress using an appropriate method (e.g., TLC or GC-MS).
- Workup: After the reaction is complete, the mixture is typically quenched, extracted, and purified using standard laboratory techniques such as distillation or chromatography to yield the final product.

### Protocol 2: Nitration of **2-Chloro-6-methoxypyridine**[9]

This protocol describes the nitration of the pyridine ring, a key step for creating derivatives used in cross-coupling reactions.

- Preparation: Prepare a cooled (0°C) and stirred mixture of 1600 mL of sulfuric acid and 800 mL of fuming nitric acid.
- Addition: Add **2-Chloro-6-methoxypyridine** (143.6 g, 1 mol) dropwise to the acid mixture over one hour, maintaining the temperature at 0°C.
- Reaction: Allow the temperature to rise to 20°C over 3 hours and continue stirring for an additional 3 hours at this temperature.
- Workup: Pour the reaction mixture onto 5 kg of crushed ice.
- Isolation: Filter the precipitated product via suction and wash it with a large amount of water until it is free of acid. The crude product can be further purified by recrystallization or treatment with an alkaline solution.

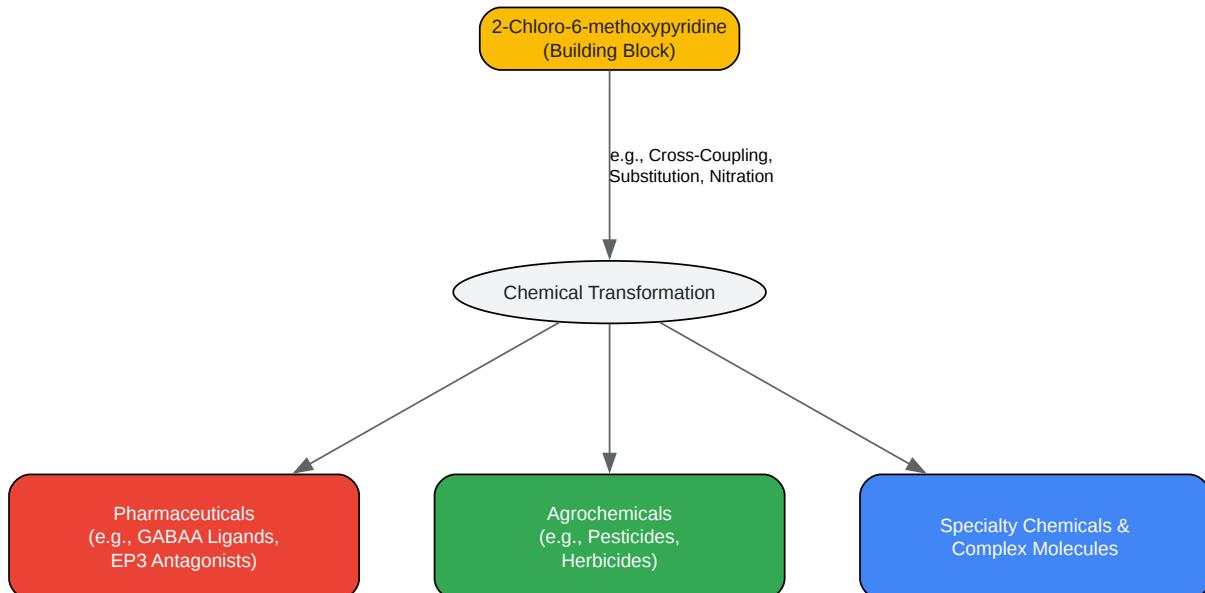
## Applications in Research and Drug Development

**2-Chloro-6-methoxypyridine** is a crucial intermediate in the development of new therapeutic agents and agrochemicals.<sup>[1][10]</sup> Its structure allows for the modification of biological activity, making it a key component in the design of targeted treatments.<sup>[1]</sup>

- Pharmaceutical Development: It serves as a key building block in the synthesis of anti-inflammatory and anti-cancer drugs.<sup>[1]</sup> It is also used to synthesize imidazo[1,2-a]pyrimidines, which act as functionally selective ligands for the GABAA receptor, and oxazolidinedione-arylpuridinones, which are EP3 receptor antagonists.<sup>[5]</sup>
- Agrochemicals: The compound is used in the formulation of effective pesticides and herbicides for crop protection.<sup>[1]</sup>
- Specialty Chemicals: It is employed as a foundational molecule for creating more complex organic structures.<sup>[1]</sup>

## Role as a Versatile Chemical Intermediate

The diagram below illustrates the role of **2-Chloro-6-methoxypyridine** as a versatile starting point for creating diverse, high-value chemical entities.



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Caption: Role of **2-Chloro-6-methoxypyridine** as an intermediate.

## Safety and Handling

**2-Chloro-6-methoxypyridine** is classified as an irritant and should be handled with care in a well-ventilated area.

- GHS Hazard Statements: H315 (Causes skin irritation), H319 (Causes serious eye irritation), H335 (May cause respiratory irritation).[2][4][11]
- Precautionary Measures: Wear appropriate personal protective equipment (PPE), including gloves and eye protection.[11] Avoid breathing vapors and ensure thorough washing after handling.[11] Store in a tightly closed container in a dry, well-ventilated place.[11]

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